

Essential Safety and Operational Guide for Handling DMT-dC(ac) Phosphoramidite

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Compound of Interest

Compound Name: DMT-dC(ac) Phosphoramidite

Cat. No.: B7948926

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical reagents like **DMT-dC(ac) Phosphoramidite**. Adherence to strict safety protocols is critical to mitigate risks and ensure the well-being of laboratory personnel and the protection of the environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **DMT-dC(ac) Phosphoramidite**.

Hazard Identification and Classification

DMT-dC(ac) Phosphoramidite is a chemical compound used in oligonucleotide synthesis.^[1] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance is classified as follows:

- Skin corrosion/irritation (Category 2), with the hazard statement H315: Causes skin irritation.^[2]
- Serious eye damage/eye irritation (Category 2A), with the hazard statement H319: Causes serious eye irritation.^[2]

It may also be harmful if swallowed and may cause respiratory irritation.^{[3][4]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **DMT-dC(ac) Phosphoramidite** to prevent exposure.^{[5][6]} The following table summarizes the recommended PPE:

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). Tightly fitting safety goggles are recommended.[5][6][7]
Face Shield	Recommended when there is a splash hazard.[6]	
Skin Protection	Gloves	Handle with chemical-impermeable gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves properly. [2][6][7]
Laboratory Coat	A laboratory coat must be worn.[6][7]	
Protective Clothing	Choose body protection in relation to the concentration and amount of the dangerous substance at the specific workplace.[6]	
Respiratory Protection	NIOSH-approved Respirator	Use a NIOSH-approved respirator, such as a type N95 (US) or type P1 (EN 143) dust mask, if ventilation is inadequate or dust is generated.[4][6]
Self-contained Breathing Apparatus	Necessary in case of fire or major spills.[4][6]	

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **DMT-dC(ac) Phosphoramidite** and to ensure the safety of laboratory personnel.[5]

Handling Precautions:

- Handle in a well-ventilated place, preferably within a certified chemical fume hood.[2][3][4]
- Avoid contact with skin and eyes.[2]
- Avoid the formation and inhalation of dust and aerosols.[2]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[2][4]
- Remove all soiled and contaminated clothing immediately.[4]

Storage Conditions:

- Keep the container tightly sealed.[4][5]
- Store in a dry, well-ventilated area.[4][5]
- The recommended storage temperature is -20°C.[1][4]
- Protect from heat and store away from oxidizing agents.[4][5]

Emergency First Aid Procedures

In the event of accidental exposure, immediate and appropriate action must be taken:

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If symptoms occur, get medical attention.[4]
Skin Contact	Wash skin with soap and water. Remove contaminated clothing and shoes and call a physician.[2][4]
Eye Contact	Immediately flush eyes with water for at least 15 minutes. Remove any contact lenses and continue flushing. Get medical attention if symptoms occur.[2][4]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Spill and Leak Procedures

In the event of a spill:

- Avoid dust formation and breathing vapors, mist, or gas.[5]
- Use personal protective equipment, including a NIOSH-approved respirator, safety goggles, and chemical-resistant gloves.[4]
- Ensure adequate ventilation.[5]
- Absorb the spill with an inert substance (e.g., vermiculite, dry sand) and collect it in a sealed container for disposal.[2][3]
- Decontaminate the affected surface with alcohol.[2][3]
- Prevent the chemical from entering drains or waterways.[3][4]

Disposal Plan

The primary method for the safe disposal of **DMT-dC(ac) Phosphoramidite** waste involves a controlled deactivation process through hydrolysis, followed by disposal as hazardous waste in accordance with local, state, and federal regulations.[3]

Experimental Protocol for Deactivation of **DMT-dC(ac) Phosphoramidite** Waste:

This protocol is intended for the deactivation of small quantities of expired or unused solid waste or residues in empty containers.

Materials:

- **DMT-dC(ac) Phosphoramidite** waste
- Anhydrous Acetonitrile (ACN)
- 5% w/v aqueous solution of sodium bicarbonate (NaHCO_3)
- Appropriate sealed and labeled hazardous waste container
- Personal Protective Equipment (PPE)

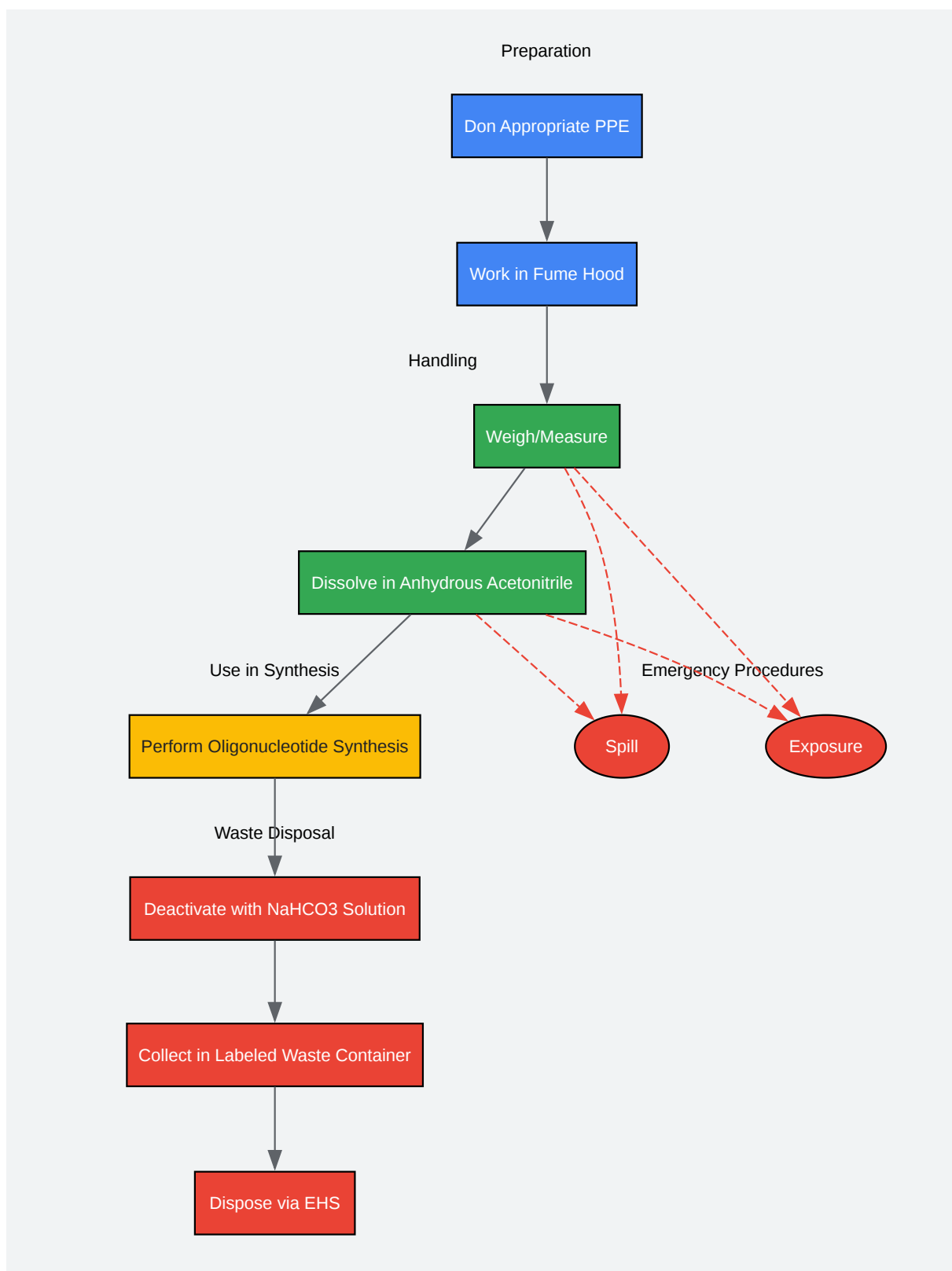
Procedure:

- **Preparation:** Perform all operations within a certified chemical fume hood while wearing all necessary PPE.[3]
- **Dissolution:** For solid waste, carefully dissolve the phosphoramidite in a minimal amount of anhydrous acetonitrile. For empty containers, rinse with a small volume of anhydrous acetonitrile to dissolve any residue.[3]
- **Quenching/Hydrolysis:** Slowly and with stirring, add the acetonitrile solution of the phosphoramidite to a 10-fold excess by volume of the 5% aqueous sodium bicarbonate solution. This ensures complete hydrolysis.[3]
- **Reaction Time:** Allow the mixture to stir at room temperature for a minimum of 24 hours to ensure complete hydrolysis of the phosphoramidite.[3]

- **Waste Collection:** Transfer the resulting aqueous mixture to a properly labeled hazardous waste container designated for aqueous chemical waste.^[3]
- **Final Disposal:** The sealed hazardous waste container should be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.^[3]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **DMT-dC(ac) Phosphoramidite**.



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Caption: Workflow for handling **DMT-dC(ac) Phosphoramidite**.

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